

dealing with Iridium-192 source jamming in afterloaders

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Compound of Interest

Compound Name: Iridium-192

CAS No.: 14694-69-0

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Technical Support Center: Iridium-192 HDR Afterloaders

Welcome to the technical support center for **Iridium-192** High-Dose-Rate (HDR) afterloaders. This resource provides researchers, scientists, and drug development professionals with essential troubleshooting guides and frequently asked questions to address source jamming and related issues.

Troubleshooting Guide: Source Jamming Events

This guide provides step-by-step instructions for identifying and responding to a jammed or stuck **Iridium-192** source.

Q1: What are the immediate signs of an **Iridium-192** source jam during an experiment?

A1: Immediate indicators of a source jam include:

- An alarm status on the afterloader control console.[\[1\]](#)

- Failure of the source to return to its shielded safe or container at the end of the planned treatment time.[1]
- An audible alarm from a wall-mounted area radiation monitor, indicating unexpected radiation levels.[2]
- Visual confirmation on the console that the source is not in the fully retracted position.

Q2: My afterloader indicates a source jam. What is the immediate emergency procedure?

A2: If you suspect a source jam, execute the following emergency protocol immediately:

- Press the Emergency Stop/Interrupt Button: Immediately press the emergency interrupt button on the console to attempt to retract the source.[1][3]
- Enter the Room: If the source does not retract, the designated emergency responder should enter the treatment room, noting the time of entry.
- Use a Survey Meter: Confirm the location of the radioactive source using a portable survey meter.[2]
- Attempt Manual Retraction: If possible and part of your institution's approved procedures, use the hand crank to manually retract the source wire into the afterloader safe.
- Patient and Staff Evacuation: If manual retraction fails, the priority is to remove the patient from the radiation field.[1] This may involve disconnecting the transfer tube from the applicator and moving the patient to a safe location.
- Secure the Source: If the source is stuck in the applicator/catheter, use remote handling tools (long forceps) to place the applicator and source into a shielded emergency storage container.[2][3] In some extreme cases, the catheter may need to be cut (behind the source) to free the patient.[2]
- Secure the Area: Lock the treatment room and post a warning sign indicating that a radioactive source is exposed.[3]

- **Notify Personnel:** Immediately contact the Radiation Safety Officer (RSO) and the authorized medical physicist.[3]

Q3: What are the common causes of a source jam?

A3: Source jamming can be attributed to several factors:

- **Mechanical Failure:** Internal components of the afterloader, such as a loose screw interfering with the drive mechanism, can cause a jam.[4][5]
- **Applicator or Catheter Issues:** Sharp bends, kinks, or damage to applicators and catheters can increase friction and prevent the source wire from moving freely.[6][7] The risk of jamming increases significantly in tortuous paths.[6]
- **Connection Point Failure:** A jam can occur at the junction between the afterloader and the transfer tube or between the transfer tube and the applicator.[1]
- **Source Wire Integrity:** Damage to the source wire itself, such as fraying or kinks, can lead to a jam. Regular inspection is critical.[8]

Frequently Asked Questions (FAQs)

Q1: What is a source wire "friction test" and when should it be performed?

A1: A friction test is a quality assurance (QA) procedure designed to assess the resistance the source wire encounters as it travels through the afterloader's internal channels, transfer tubes, and applicators. An increase in friction can be an early indicator of potential problems like channel wear or debris that could lead to a source jam. This test is typically performed as part of the commissioning of new equipment, after service or repair, and during routine periodic (e.g., quarterly or annual) QA checks.

Q2: How can catheter curvature impact the risk of a source jam?

A2: Highly curved or tortuous catheter paths significantly increase the friction on the source wire as it transits.[6][7] This increased resistance can slow the source wire's transit speed and, in severe cases, cause the afterloader's drive mechanism to fault, resulting in a jam. It is crucial to use applicators and catheters that maintain a smooth, gradual curvature and to verify their

integrity before each use. Studies show that vessel curvature can alter dose distributions, and severe bends can physically impede the source.[9]

Q3: What routine Quality Assurance (QA) checks are essential for preventing source jams?

A3: A robust QA program is the most effective way to prevent source jamming. Key checks include:

- Daily Checks: Before the first use of the day, verify the functionality of console indicators, interlocks, and the emergency stop buttons.[10][11]
- Source Positioning Verification: Regularly check that the source travels to the correct programmed dwell positions. The tolerance for source positioning accuracy is typically within ± 1 mm.[11]
- Timer Accuracy: Ensure the timer is accurate. The tolerance is often within $\pm 1\%$.
- Applicator and Transfer Tube Inspection: Visually inspect all catheters, applicators, and transfer tubes for damage, kinks, or obstructions before every use.[12]
- Emergency Procedure Drills: Conduct practical training and drills for emergency procedures, including simulating a source jam, to ensure all personnel are prepared to respond effectively.[1]

Q4: What equipment should be readily available for a source jamming emergency?

A4: Every HDR afterloader suite must have a clearly labeled emergency kit. According to regulatory guidelines and best practices, this kit should include:

- A shielded emergency storage container ("pig").[2]
- Remote handling tools, such as long-handled forceps, to maintain distance from the source. [2]
- Cable cutters and scissors capable of cutting the catheter if necessary to free a patient.[2]
- A calibrated, portable radiation survey meter.[2]

- Emergency contact list, including the Radiation Safety Officer and physicist.[3]

Data & Protocols

Quantitative Performance & Safety Parameters

The following table summarizes key quantitative parameters related to afterloader performance and safety checks.

Parameter	Typical Value / Tolerance	Frequency of Check	Rationale
Source Positioning Accuracy	± 1 mm	Daily / Quarterly	Ensures dose is delivered to the precise target location.[11]
Timer Accuracy	Within $\pm 1\%$	Daily / Annually	Guarantees the correct radiation dose is administered.[11]
Source Transit Speed	~50 - 470 mm/s (can be <10 cm/s in tortuous paths)	Commissioning / Annually	Verifies drive mechanism performance; significant slowing can indicate high friction. [13][14]
Emergency Retraction	Functional	Daily / Quarterly	Confirms that safety systems for power loss or interrupts are operational.[10][15]
Interlock Functionality	Functional	Daily / Quarterly	Prevents source exposure if applicators are disconnected or the door is open.[10]

Experimental Protocol: Applicator Integrity and Positional Verification

This protocol describes a method to verify both the physical integrity of an applicator and the accuracy of the source dwell positions using autoradiography.

Objective: To confirm that the source path within an applicator is unobstructed and that the afterloader positions the source at the programmed coordinates relative to the applicator's radiographic markers.

Materials:

- HDR Afterloader and **Iridium-192** source
- Applicator to be tested
- Sealed radiographic film envelope (e.g., Kodak XV film)
- Tape
- Diagnostic X-ray source (e.g., simulator)
- Dummy source markers

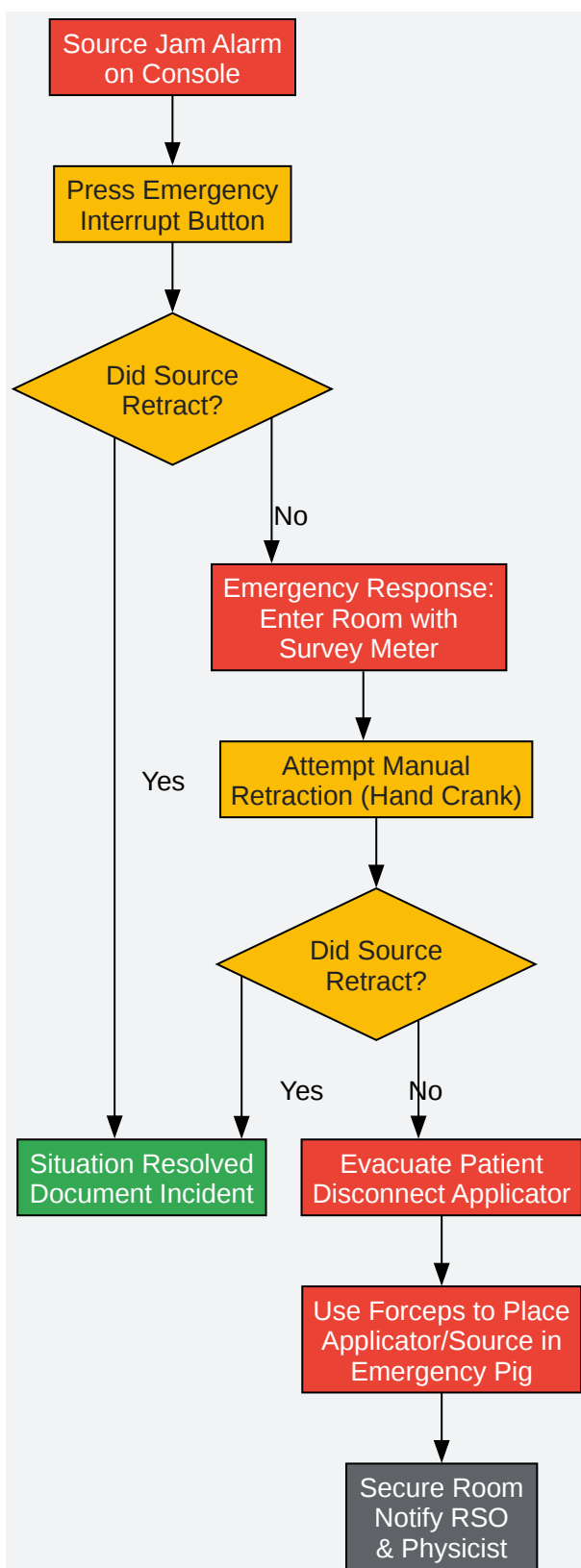
Methodology:

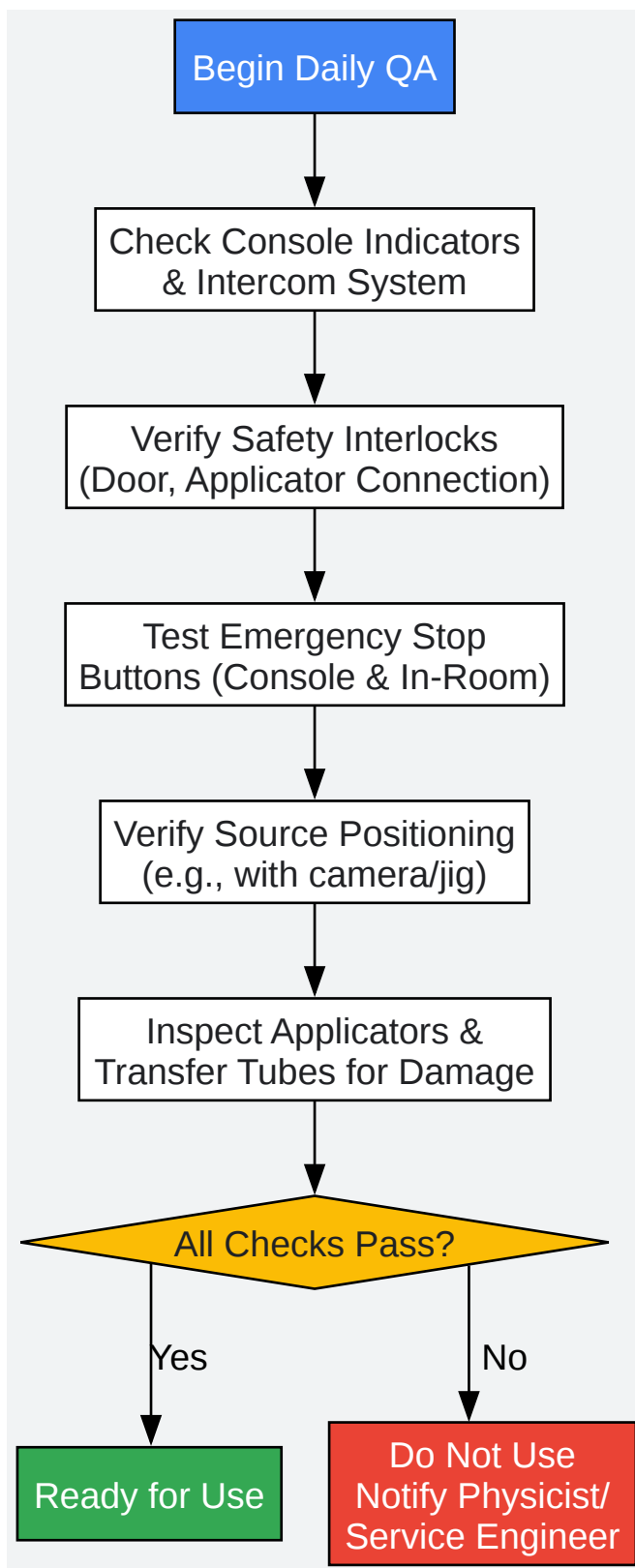
- Preparation: Securely tape the applicator to the outside of the sealed film envelope.[\[11\]](#)
- Autoradiograph Exposure: Connect the applicator to the afterloader. Program the afterloader to send the **Iridium-192** source to several distinct dwell positions within the applicator. Use a very short dwell time (e.g., 0.3 to 1.0 seconds) for each position to create a small, localized exposure on the film.[\[11\]](#)
- Radiograph Exposure:
 - Disconnect the applicator from the afterloader.

- Transfer the film envelope (with the applicator still attached) to a diagnostic X-ray machine.
- Insert the dummy source markers into the applicator.
- Expose the film to a low-energy X-ray beam (e.g., 125 kVp, 125 mAs) to image both the applicator and the dummy markers.[\[11\]](#)
- Analysis:
 - Develop the film.
 - The film will show the dark spots from the radioactive source exposures (autoradiograph) superimposed on the X-ray image of the applicator and its markers (radiograph).
 - Measure the distance between the exposed spots and the corresponding positions of the radiographic markers. The difference should be within the institutional tolerance, typically ± 1 mm.

Visualized Workflows

Troubleshooting Logic for a Source Jam Alert





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